

An In-depth Technical Guide to 4-Aminoazobenzene

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Compound of Interest

Compound Name: 4-Aminoazobenzene

Cat. No.: B3023576

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the fundamental physicochemical properties of **4-Aminoazobenzene**, a significant azo dye. It includes a detailed experimental protocol for its synthesis, presented to meet the rigorous standards of research and development professionals.

Core Physicochemical Data

4-Aminoazobenzene, also known as Aniline Yellow, is an aromatic amine and a derivative of azobenzene. It serves as a crucial intermediate in the synthesis of various other dyes and chemical compounds.^[1] Its core properties are summarized below for quick reference.

Property	Value
Molecular Formula	C ₁₂ H ₁₁ N ₃ [2] [3] [4] [5]
Molecular Weight	197.24 g/mol [2] [3] [4] [5] [6]
CAS Number	60-09-3 [2] [3] [7]
Appearance	Yellow to orange crystalline solid [3] or orange powder. [1] [5]
Melting Point	123-126 °C [4] [6]
Boiling Point	>360 °C [1] [4] [6]
Synonyms	p-Aminoazobenzene, 4-(Phenylazo)aniline, Aniline Yellow, C.I. Solvent Yellow 1. [2] [3] [5]

Synthesis of 4-Aminoazobenzene: An Experimental Protocol

The synthesis of **4-Aminoazobenzene** is a classic example of electrophilic aromatic substitution, specifically a diazo coupling reaction. The process involves two primary stages: the diazotization of aniline to form a benzenediazonium chloride intermediate, followed by the coupling of this intermediate with another aniline molecule.[\[8\]](#)

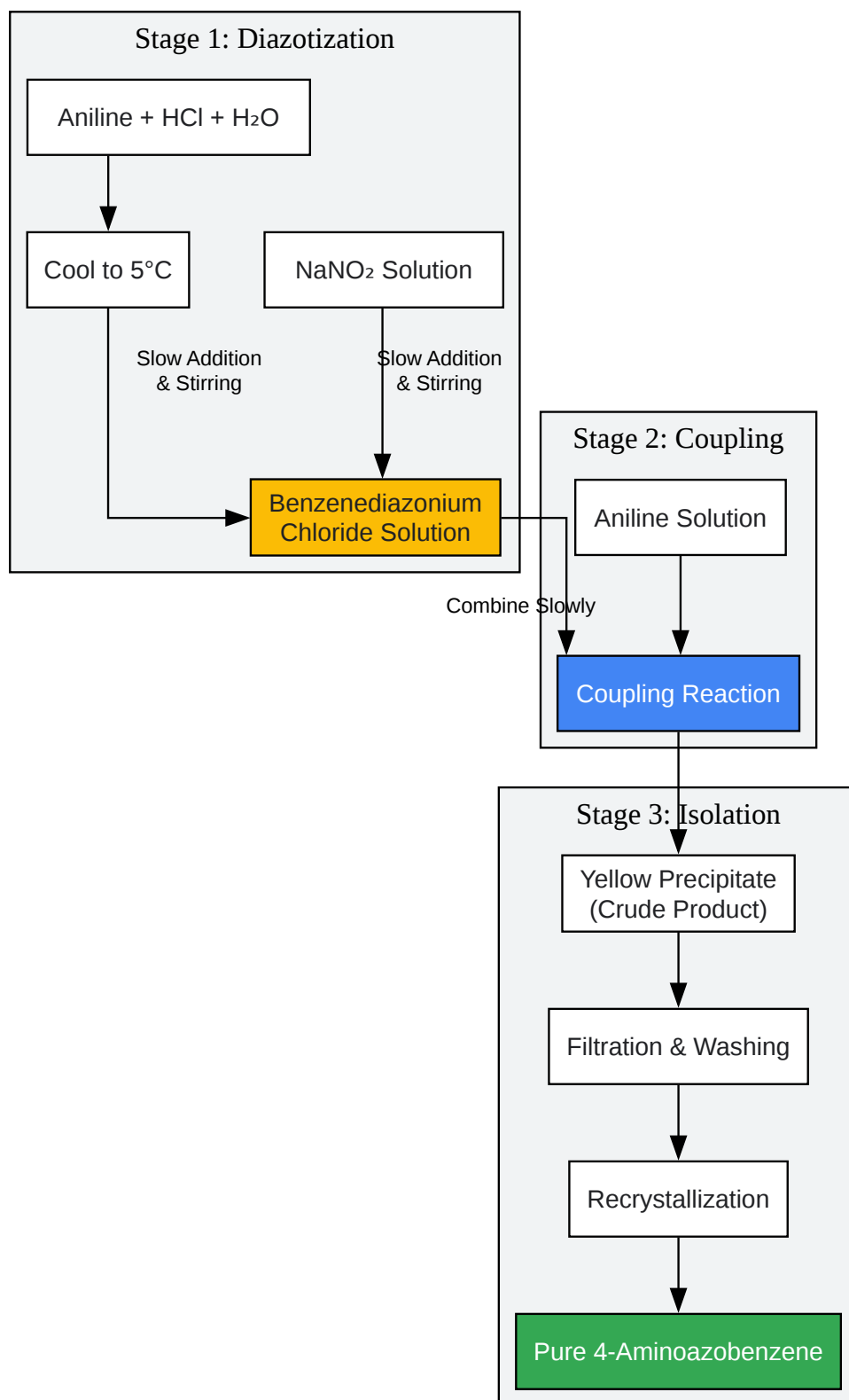
Experimental Methodology

- Preparation of Benzenediazonium Chloride (Diazotization):
 - In a beaker, dissolve 4.5 ml of aniline in a mixture of 10 ml of concentrated hydrochloric acid and 20 ml of water. Stir until a clear solution of aniline hydrochloride is formed.[\[1\]](#)[\[8\]](#)
 - Cool this solution to approximately 5°C in an ice bath to ensure the stability of the diazonium salt to be formed.[\[1\]](#)[\[8\]](#)
 - In a separate beaker, prepare a solution of 4 g of sodium nitrite in 20 ml of water.[\[1\]](#)[\[8\]](#)

- Slowly add the sodium nitrite solution dropwise to the cooled aniline hydrochloride solution while maintaining constant stirring. Keep the temperature below 5°C throughout the addition. This reaction forms the benzenediazonium chloride intermediate.[\[1\]](#)
- Coupling Reaction:
 - In a separate flask, prepare a solution of 4 ml of aniline in 4 ml of hydrochloric acid.[\[8\]](#)
 - Slowly, and with continuous stirring, add the aniline solution to the freshly prepared, cold benzenediazonium chloride solution.[\[1\]](#)[\[8\]](#)
 - A yellow precipitate of **4-Aminoazobenzene** (Aniline Yellow) will begin to form as the coupling reaction proceeds.[\[8\]](#)
- Isolation and Purification:
 - Allow the reaction mixture to stand for a period to ensure complete precipitation.
 - Filter the resulting yellow precipitate using a Buchner funnel.[\[8\]](#)
 - Wash the crude product with cold water to remove any unreacted salts and acids.[\[8\]](#)
 - The crude sample can be further purified by recrystallization from a suitable solvent, such as carbon tetrachloride or ethanol, to obtain the pure **4-Aminoazobenzene** dye.[\[8\]](#)

Visualized Experimental Workflow

The following diagram illustrates the key stages in the synthesis of **4-Aminoazobenzene**, from starting reagents to the final product.



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Caption: Workflow for the synthesis of **4-Aminoazobenzene**.

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